

Proper Disposal of 2-Benzyloxy-1,3-propanediol: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Benzyloxy-1,3-propanediol

Cat. No.: B125460

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe and compliant disposal of chemical waste is a critical aspect of laboratory operations. This guide provides detailed, step-by-step procedures for the proper disposal of **2-Benzyloxy-1,3-propanediol** (CAS RN: 14690-00-7), ensuring the safety of personnel and the protection of the environment. Adherence to these protocols is essential for maintaining a safe laboratory and complying with regulatory standards.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **2-Benzyloxy-1,3-propanediol** with appropriate personal protective equipment (PPE). This compound is classified as a combustible solid and is considered highly hazardous to water (Water Hazard Class 3).[1]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: In case of dust formation or inadequate ventilation, use a NIOSH-approved respirator.
- Protective Clothing: A lab coat or other protective garments to prevent skin contact.

In the event of a spill, immediately contain the material using an inert absorbent such as sand or vermiculite.^[2] The collected material should then be placed in a clearly labeled, sealed container for hazardous waste disposal. Avoid allowing the substance to enter drains or waterways.

Summary of Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **2-Benzyloxy-1,3-propanediol** is fundamental to its safe handling and disposal.

Property	Value
CAS Number	14690-00-7
Molecular Formula	C ₁₀ H ₁₄ O ₃
Molecular Weight	182.22 g/mol
Appearance	White to off-white waxy solid
Melting Point	38-40 °C
Boiling Point	185-187 °C @ 10 mmHg
Flash Point	> 230 °F (> 110 °C)
Solubility	Sparingly soluble in chloroform and methanol
Storage Class	11 (Combustible Solids)

Sources:^[1]^[3]^[4]

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **2-Benzyloxy-1,3-propanediol** is to treat it as hazardous chemical waste. Direct disposal into laboratory sinks or regular trash is strictly prohibited.

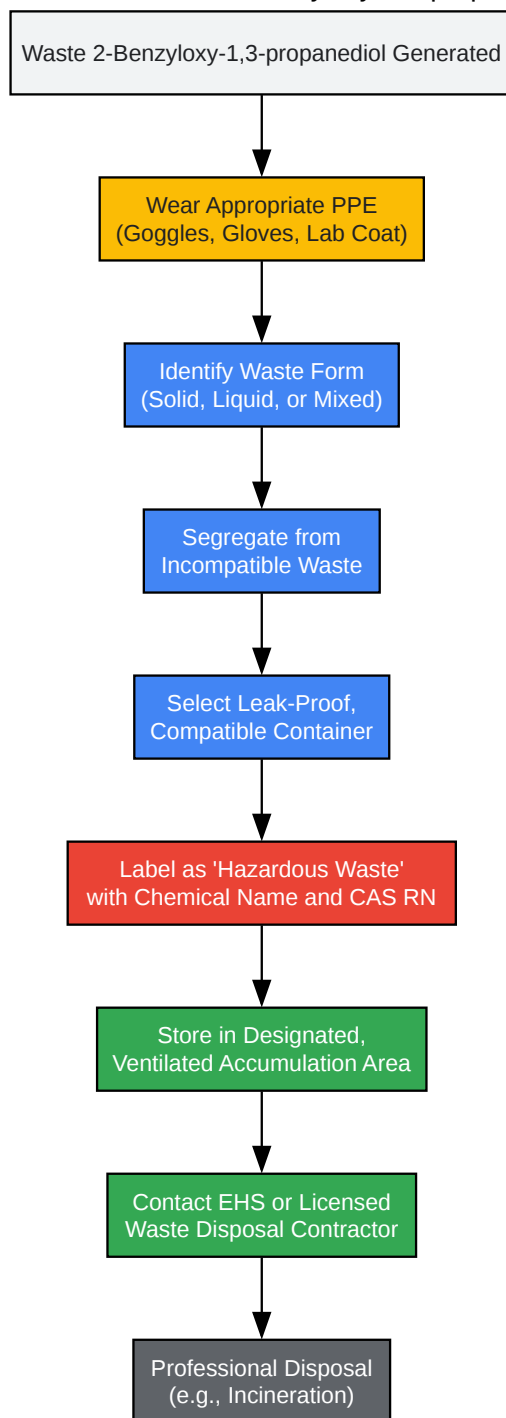
- Waste Identification and Segregation:

- Identify the waste as solid or liquid chemical waste. If dissolved in a solvent, the solvent's hazards must also be considered.
- Segregate waste containing **2-Benzyloxy-1,3-propanediol** from other waste streams to avoid incompatible mixtures.
- Container Selection and Labeling:
 - Select a robust, leak-proof, and chemically compatible container for waste collection. The original product container, if in good condition, is a suitable option.
 - Clearly label the container with the words "Hazardous Waste" and the full chemical name: **"2-Benzyloxy-1,3-propanediol"**.
 - Include the CAS number (14690-00-7) and the approximate quantity of the waste.
 - Indicate the date when the first waste was added to the container.
- Waste Accumulation and Storage:
 - Store the sealed waste container in a designated and well-ventilated hazardous waste accumulation area.
 - Ensure the storage area is away from sources of ignition and incompatible materials, such as strong oxidizing agents.
- Arranging for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
 - Provide the EHS office or contractor with accurate information about the waste composition.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Benzyloxy-1,3-propanediol**.

Disposal Workflow for 2-Benzyloxy-1,3-propanediol



[Click to download full resolution via product page](#)

Caption: Decision workflow for the proper disposal of **2-Benzyloxy-1,3-propanediol** waste.

By following these detailed procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **2-Benzyloxy-1,3-propanediol**, fostering a culture of safety and regulatory compliance within their research and development activities. Always consult your institution's specific guidelines and the most current regulatory requirements.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Benzyloxy-1,3-propanediol 99 14690-00-7 [sigmaaldrich.com]
- 2. benchchem.com [benchchem.com]
- 3. 14690-00-7 2-Benzyloxy-1,3-propanediol AKSci J99087 [aksci.com]
- 4. scbt.com [scbt.com]
- To cite this document: BenchChem. [Proper Disposal of 2-Benzyloxy-1,3-propanediol: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125460#2-benzyloxy-1-3-propanediol-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com